

# EU and International MRLs for Spirodiclofen

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## Compound Focus: Spirodiclofen

CAS No.: 148477-71-8

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The following table summarizes the MRLs for **spirodiclofen** as established by the European Union and the international Codex Alimentarius Commission [1].

Commodity Group	EU MRL (mg/kg)	Codex CXL (mg/kg)
Fruits	Varies by specific fruit; for example, MRLs were assessed for strawberries, bananas, avocado, mango, and papaya [2].	Established for several commodities (e.g., 0.5 mg/kg for citrus fruits) [1].
Animal Products	Not established (Residues in edible tissues and milk are expected to remain well below 0.01 mg/kg) [1].	Not established (Dietary burden for livestock below the trigger value) [1].
General Default MRL	<b>0.01 mg/kg</b> (Applies where a pesticide is not specifically mentioned) [3]	Not applicable

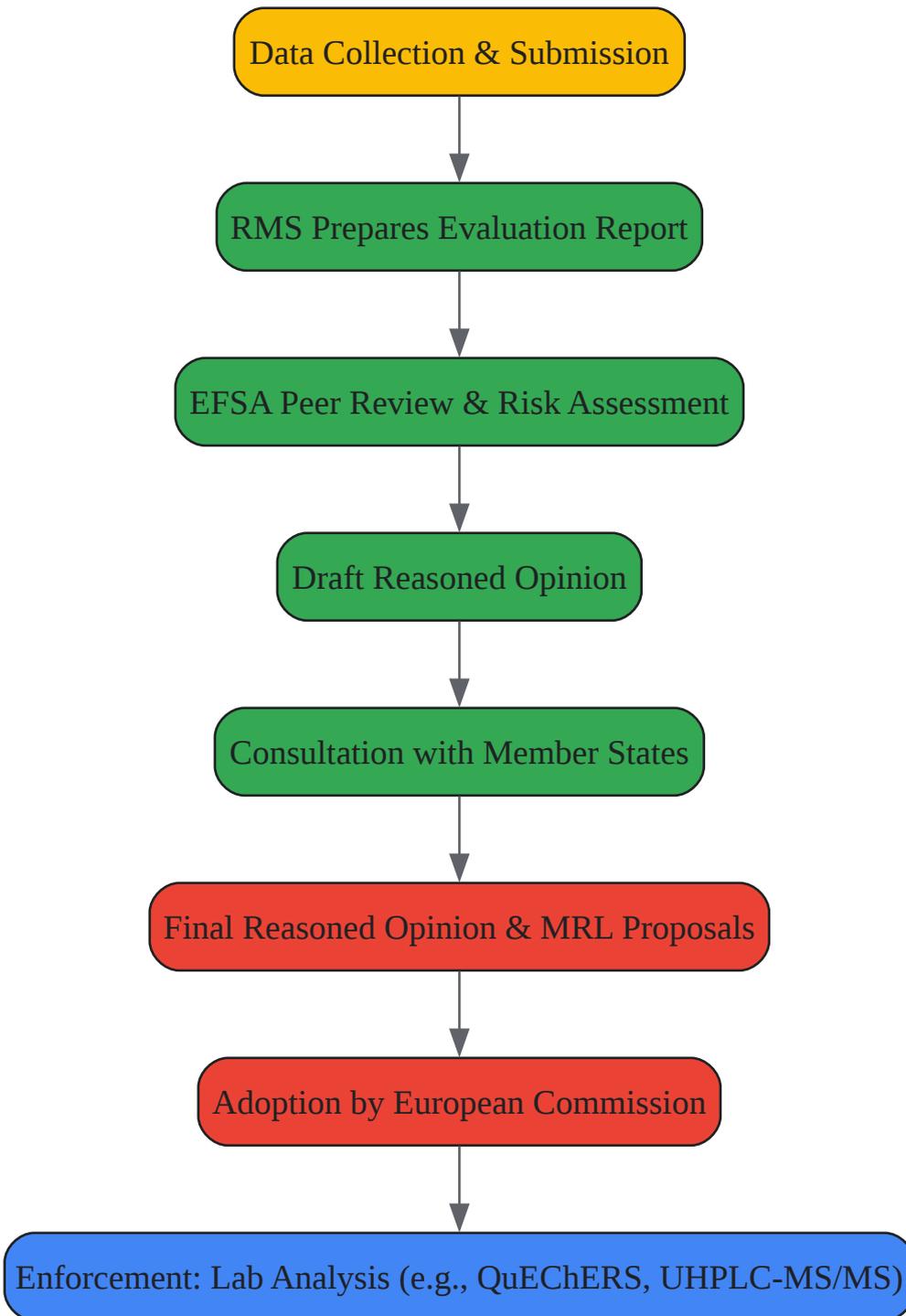
## Analytical Methods for MRL Enforcement

For regulatory compliance, reliable analytical methods are essential. The European Union's enforcement relies on the following validated methodologies [1]:

- Residue Definition for Enforcement:** **Spirodiclofen** itself (limited to the fruit crop group) [1].

- **Enforcement LOQ:** The Limit of Quantification (LOQ) is **0.02 mg/kg** for the main plant matrix groups. However, EU Reference Laboratories (EURLs) note that an LOQ of **0.01 mg/kg** is achievable in routine analyses using QuEChERS-based methods [1].
- **Standard Method:** A common approach for sample analysis involves a modified **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure followed by detection using **ultra-performance liquid chromatography/tandem mass spectrometry (UHPLC-MS/MS)** [4]. This method has been successfully applied to various crops, including edible fungi.

The workflow for the MRL assessment and enforcement process can be summarized as follows:



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## Regulatory Status and Context

- **EU Approval Status:** **Spirodiclofen** is **no longer approved** in the European Union. Its approval expired on July 31, 2020, and no application for renewal was submitted [1] [5].
- **Basis for MRL Review:** The existing EU MRLs for **spirodiclofen** were reviewed under Article 12 of Regulation (EC) No 396/2005. This review was based on import tolerances and Codex MRLs (CXLs), as the substance is no longer used in EU agriculture [1].
- **Toxicology Classification:** **Spirodiclofen** is classified as **carcinogenic category 1B** (presumed to have carcinogenic potential for humans) with a threshold effect [1]. This classification is a key reason why all MRL proposals require careful consideration by risk managers.

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## References

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